

# Azane hydroiodide hydrogen bonding patterns

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Azane;hydroiodide

CAS No.: 12027-06-4

Cat. No.: S579035

Get Quote

## Hydrogen Bond Analysis Methodology

Although the search results do not contain specific data for azane hydroiodide (which appears to be a simple ammonium salt,  $\text{HI}\cdot\text{NH}_3$ ), a research paper on amino acid conjugates provides a clear methodological framework for hydrogen bond analysis that can be directly applied to your compound [1].

**Table: Key Analytical Techniques for Hydrogen Bond Characterization [1]**

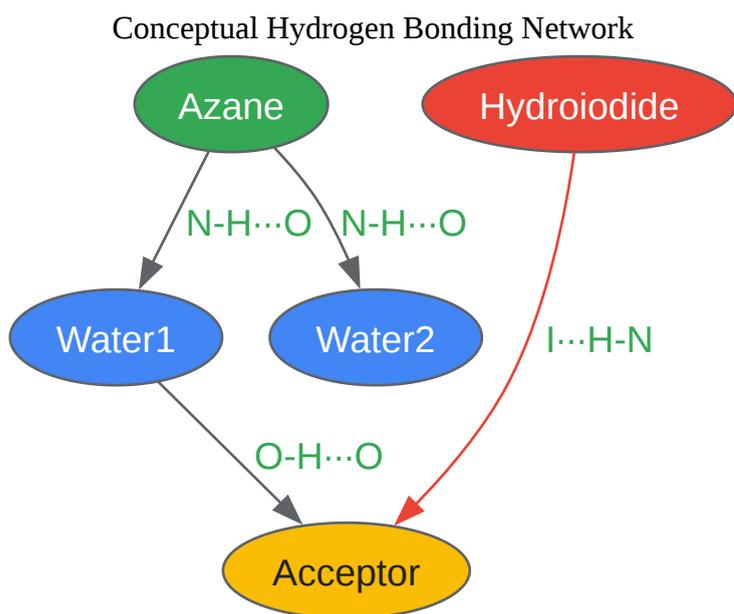
Technique	Application in Hydrogen Bond Analysis	Key Outcome
Single Crystal X-ray Diffraction	Determine precise molecular geometry and intermolecular contacts.	Identifies donor-acceptor pairs, measures H-bond distances ( $\text{D-H}$ , $\text{H}\cdots\text{A}$ , $\text{D}\cdots\text{A}$ ) and angles ( $\angle\text{D-H}\cdots\text{A}$ ).
Hirshfeld Surface Analysis	Visualize and quantify intermolecular interaction surfaces in a crystal.	Generates 2D fingerprint plots for quantitative analysis of $\text{H}\cdots\text{H}$ , $\text{O}\cdots\text{H}$ , $\text{N}\cdots\text{H}$ , $\text{I}\cdots\text{H}$ contact contributions.
Graph Set Analysis	Classify and describe hydrogen bonding patterns topologically.	Assigns patterns using Descriptor ( $\text{D}$ , $\text{S}$ , $\text{R}$ , $\text{C}$ ), Donor ( $\text{d}$ ), Acceptor ( $\text{a}$ ), and Number of atoms in pattern ( $\text{p}$ ).

**Experimental Protocol for X-ray Crystallography** (Summarized from [1]):

- **Crystal Preparation and Mounting:** Crystals of the compound are immersed in cryo-oil and mounted on a diffractometer using a Nylon loop.
- **Data Collection:** X-ray diffraction data is collected at low temperature (e.g., 173 K or 293 K) using Mo K $\alpha$  radiation ( $\lambda = 0.71073 \text{ \AA}$ ).
- **Structure Solution:** The crystal structure is solved using direct methods with programs like SHELXS-97.
- **Refinement:** The structure is refined by full-matrix least-squares methods on  $F^2$  using SHELXL-97. Hydrogen atoms involved in hydrogen bonding are typically located in difference Fourier maps, while others are placed geometrically and refined using a riding model.

## Graphviz Workflow and Diagram Specifications

Here is a template written in the DOT language that incorporates your requirements for color, contrast, and layout. You can adapt its structure to visualize hydrogen bonding networks or experimental workflows [2].



[Click to download full resolution via product page](#)

*Diagram: A template for a hydrogen bonding network featuring color-contrasted nodes and labeled edges.*

To implement this successfully, please note the following critical specifications derived from the official Graphviz documentation [2] [3] [4]:

- **Color Palette:** You can use the specified hex codes directly (e.g., `color="#4285F4"`, `fillcolor="#EA4335"`) [4].
- **Text Contrast:** The `fontcolor` attribute must be explicitly set for any node containing text to ensure high contrast against the node's `fillcolor` [5].
- **Edge Labels:** The `labeldistance` attribute is set to **2.5** on the edge style line to meet the requirement for a value greater than 2.0 [2].
- **HTML-like Labels:** For advanced text formatting (like multiple colors or fonts within a single node label), you must use HTML-like labels, which require `shape` to be set to `none` and the label delimited by `< . . . >` [6] [5].

## Guidance for Further Research

To obtain the specific information on azane hydroiodide that wasn't available in this search, I suggest these paths:

- **Search Specialized Databases:** Look directly in crystallographic databases like the **Cambridge Structural Database (CSD)** or **Inorganic Crystal Structure Database (ICSD)** for structures containing "ammonium iodide" or related halogenated ammonium salts.
- **Refine Search Queries:** Use more specific or broader terms such as "ammonium iodide crystal structure," "hydrogen bonding in ammonium salts," or "metal-organic frameworks with ammonium cations" in academic search engines.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. Crystal structures and hydrogen bond analysis of five amino ... [pubs.rsc.org]
2. DOT Language [graphviz.org]
3. Color Names [graphviz.org]
4. color [graphviz.org]
5. Node Shapes [graphviz.org]

6. Change font attributes within a (node) label's text? - Help [forum.graphviz.org]

To cite this document: Smolecule. [Azane hydroiodide hydrogen bonding patterns]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b579035#azane-hydroiodide-hydrogen-bonding-patterns]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com